

Application Notes and Protocols for Oral Gavage of Colestilan in Mice

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Compound of Interest

Compound Name: Colestilan

Cat. No.: B043268

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Introduction

Colestilan is a non-absorbable, anion-exchange resin that functions as a phosphate binder and bile acid sequestrant.[1] It is investigated for its therapeutic effects on hyperphosphatemia and hypercholesterolemia. In preclinical murine models, oral administration is necessary to evaluate its efficacy and mechanism of action. Due to its insoluble nature, **Colestilan** must be administered as a suspension for oral gavage.[1] This document provides a detailed protocol for the preparation of a **Colestilan** suspension and its administration to mice via oral gavage.

Data Presentation

Table 1: Recommended Dosage and Vehicle Concentration

Parameter	Recommendation	Notes
Dosage Range	100 - 500 mg/kg	Based on a 1.5% concentration in diet from preclinical studies, assuming a daily food intake of 3-5 g for a 20-25 g mouse. ^[2] Dose can be adjusted based on experimental design.
Vehicle	0.5% (w/v) Methylcellulose in Sterile Water	A commonly used, inert suspending agent for oral gavage in rodents.
Gavage Volume	5 - 10 mL/kg	Standard volume for oral gavage in mice to ensure safety and accuracy. For a 25g mouse, this corresponds to 125-250 µL.
Gavage Needle	20-22 gauge, 1.5 inch, ball-tipped	Appropriate size for adult mice to prevent injury.

Table 2: Example Calculation for a 200 mg/kg Dose

Parameter	Value	Calculation
Mouse Body Weight	25 g	-
Desired Dose	200 mg/kg	-
Total Dose per Mouse	5 mg	200 mg/kg * 0.025 kg
Suspension Concentration	20 mg/mL	Assuming a gavage volume of 10 mL/kg (0.25 mL for a 25 g mouse). 5 mg / 0.25 mL
Volume to Administer	250 µL	-

Experimental Protocols

Protocol 1: Preparation of 0.5% Methylcellulose Vehicle

Materials:

- Methylcellulose powder
- Sterile, purified water
- Magnetic stirrer and stir bar
- Glass beaker
- Graduated cylinder
- Autoclave

Procedure:

- Heat approximately half of the required volume of sterile water to 60-80°C.
- While stirring vigorously, slowly add the methylcellulose powder to the heated water to ensure proper dispersion and prevent clumping.
- Once the powder is fully dispersed, remove the beaker from the heat and add the remaining volume of cold sterile water.
- Continue stirring until the solution is cool and a clear, viscous solution is formed.
- Autoclave the solution to ensure sterility.
- Store the prepared 0.5% methylcellulose vehicle at 4°C.

Protocol 2: Preparation of Colestilan Suspension

Materials:

- **Colestilan** powder
- Prepared 0.5% methylcellulose vehicle

- Weighing scale
- Spatula
- Mortar and pestle (optional, for fine grinding)
- Conical tube (e.g., 15 mL or 50 mL)
- Vortex mixer
- Pipettes

Procedure:

- Calculate the required amount of **Colestilan** and vehicle based on the desired concentration and final volume.
- Weigh the precise amount of **Colestilan** powder. For improved suspension, the powder can be finely ground using a mortar and pestle.
- Transfer the **Colestilan** powder into a conical tube.
- Add a small volume of the 0.5% methylcellulose vehicle to the powder and mix to create a smooth paste. This prevents the formation of clumps.
- Gradually add the remaining volume of the methylcellulose vehicle while continuously mixing.
- Vortex the suspension thoroughly for 2-3 minutes to ensure a homogenous mixture.
- Visually inspect the suspension for any clumps. If present, continue vortexing until a uniform suspension is achieved.
- Important: Due to the potential for settling, always vortex the suspension immediately before each gavage administration to ensure accurate dosing.

Protocol 3: Oral Gavage Administration in Mice

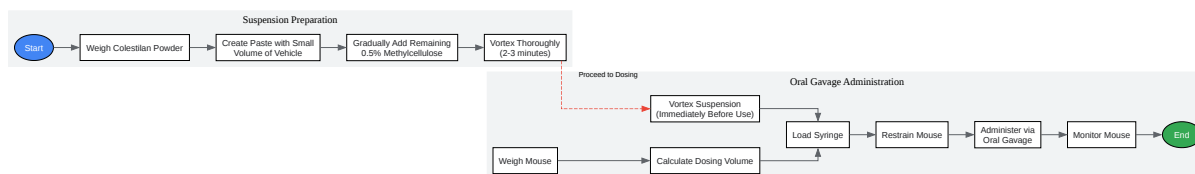
Materials:

- Prepared **Colestilan** suspension
- Appropriately sized gavage needle (20-22 gauge, 1.5 inch, ball-tipped)
- Syringe (e.g., 1 mL)
- Animal scale

Procedure:

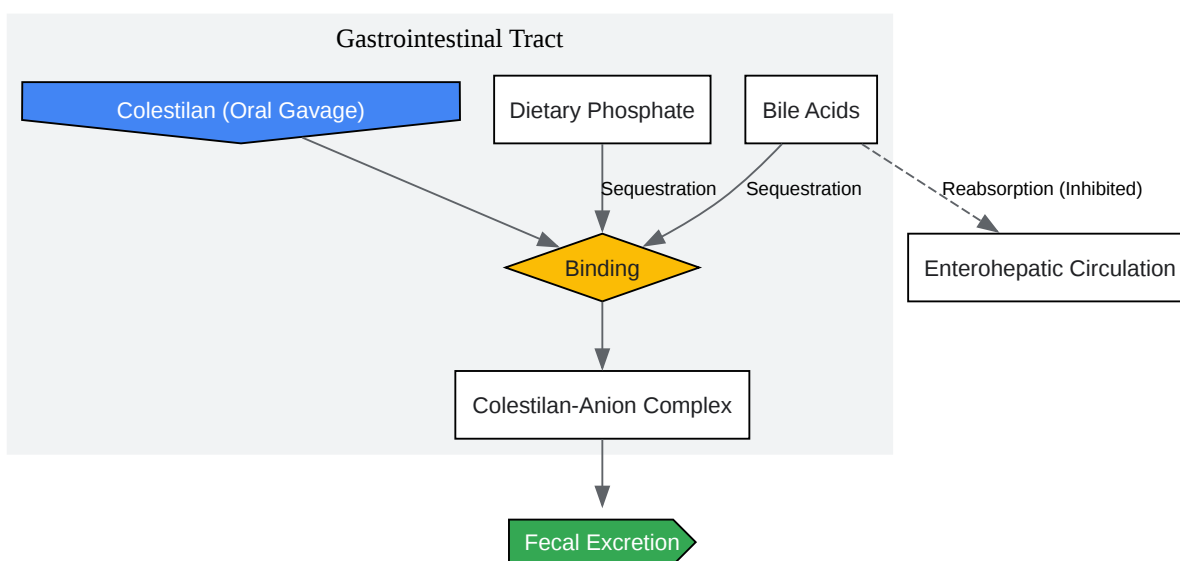
- Weigh the mouse to determine the correct volume of suspension to administer.
- Vortex the **Colestilan** suspension thoroughly.
- Draw the calculated volume of the suspension into the syringe.
- Securely restrain the mouse by scruffing the neck and back to immobilize the head and prevent movement. The body should be held firmly.
- Position the mouse in a vertical orientation.
- Gently insert the gavage needle into the side of the mouth, advancing it along the roof of the mouth towards the esophagus. The needle should pass with minimal resistance. If resistance is met, withdraw and reposition. Do not force the needle.
- Once the needle is properly positioned in the esophagus (a slight gulping motion may be felt), slowly administer the suspension.
- After administration, gently remove the needle.
- Return the mouse to its cage and monitor for any signs of distress, such as difficulty breathing or leakage of the suspension from the mouth or nose.

Mandatory Visualization



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Caption: Workflow for **Colestilan** suspension preparation and oral gavage.



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Caption: Conceptual pathway of **Colestilan**'s mechanism of action in the gut.

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References

- 1. Colestilan - Wikipedia [en.wikipedia.org]
- 2. Colestilan decreases weight gain by enhanced NEFA incorporation in biliary lipids and fecal lipid excretion - PubMed [pubmed.ncbi.nlm.nih.gov]
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